

An In-depth Technical Guide on Didodecylphenol

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Compound of Interest

Compound Name: *Didodecylphenol*

Cat. No.: *B15345833*

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of chemical compounds is paramount. This guide provides core technical data on **didodecylphenol**.

Physicochemical Properties of Didodecylphenol

The fundamental molecular characteristics of **didodecylphenol** are summarized in the table below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to molecular modeling.

Property	Value
Molecular Formula	C30H54O
Molecular Weight	430.76 g/mol [1]
CAS Number	25482-47-7 [1]
IUPAC Name	2,3-Didodecylphenol [1]

This structured presentation of data allows for rapid access to key information, facilitating its use in experimental design and data analysis. The provided CAS number is a unique identifier that can be used to retrieve further information from chemical databases.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
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